

Personal protective equipment for handling Verbascotetraose

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Compound of Interest

Compound Name: Verbascotetraose

Cat. No.: B12067353

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Essential Safety and Handling Guide for Verbascotetraose

This guide provides comprehensive safety protocols and logistical information for the handling and disposal of **Verbascotetraose**, tailored for researchers, scientists, and drug development professionals.

Substance Identification and Properties

Verbascotetraose is a tetrasaccharide belonging to the Raffinose Family of Oligosaccharides (RFOs).[1] It is structurally identical to stachyose and is composed of two galactose molecules, one glucose molecule, and one fructose molecule.[1] As a non-hazardous, water-soluble carbohydrate, it requires standard laboratory handling precautions.[2][3]

Property	Value
Molecular Formula	C ₂₄ H ₄₂ O ₂₁ [1][4]
Molecular Weight	~666.6 g/mol [1]
Appearance	White to off-white powder (typical for oligosaccharides)
Solubility	Water-soluble[2]
Synonyms	Stachyose[1]

Hazard Identification and Risk Assessment

According to safety data for structurally similar compounds like Verbascose, **Verbascotetraose** is not classified as a hazardous substance.[3] The primary risk associated with handling is the potential for inhalation of fine dust particles, which may cause minor respiratory irritation.

Hazard Category	Classification	Precautionary Measures
Acute Toxicity	Not Classified	Avoid inhalation of dust.
Skin Corrosion/Irritation	Not Classified	Wash hands after handling.
Eye Damage/Irritation	Not Classified	Wear safety glasses to prevent eye contact with dust.
Respiratory Sensitization	Not Classified	Handle in a well-ventilated area.

Personal Protective Equipment (PPE)

Standard laboratory PPE is sufficient for handling **Verbascotetraose**. The following table outlines the recommended equipment.

Protection Type	Required PPE	Specifications and Rationale
Eye/Face Protection	Safety glasses or goggles[5][6]	Protects eyes from accidental splashes or airborne dust particles.
Skin Protection	Standard laboratory coat, Nitrile gloves[7][8]	A lab coat prevents contact with clothing. Gloves should be worn to maintain good laboratory hygiene.[9]
Respiratory Protection	Not required for small quantities	For handling large quantities or if significant dust is generated, a disposable N95-rated dust mask is recommended to minimize inhalation.[7]

Operational Plan: Handling and Experimental Protocols

Adherence to good laboratory practices is essential. The following protocol outlines the standard procedure for handling **Verbascotetraose** powder.

Methodology for Handling **Verbascotetraose** Powder:

- Preparation:
 - Ensure the work area, such as a laboratory bench or a chemical fume hood, is clean and uncluttered.
 - Verify that a sink and eyewash station are accessible.
 - Don the required PPE: a lab coat, nitrile gloves, and safety glasses.
- Weighing and Transfer:

- When weighing the powder, perform the task in an area with good ventilation or within a chemical fume hood to minimize the potential for dust inhalation.
- Use a spatula or scoop to carefully transfer the desired amount of **Verbascotetraose** to a clean container. Avoid creating airborne dust.
- Solubilization:
 - To prepare an aqueous solution, add the weighed **Verbascotetraose** powder to the appropriate volume of solvent (e.g., deionized water) in a suitable flask or beaker.
 - Stir or agitate the mixture until the solid is fully dissolved.
- Post-Handling:
 - Securely cap all containers of **Verbascotetraose**.
 - Clean any residual powder from the work surface with a damp cloth or paper towel.
 - Remove gloves and wash hands thoroughly with soap and water.^[9]

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